

## 1-(3-Phenylpyrrolidin-1-yl)ethanone chemical structure and properties

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Compound of Interest

1-(3-Phenylpyrrolidin-1yl)ethanone

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# An In-Depth Technical Guide to 1-(3-Phenylpyrrolidin-1-yl)ethanone

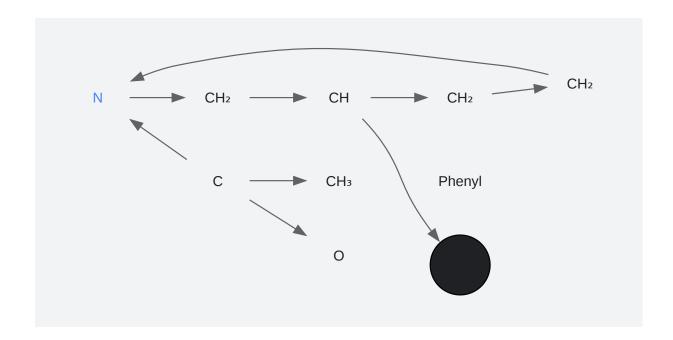
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential biological significance of **1-(3-Phenylpyrrolidin-1-yl)ethanone**. This molecule, belonging to the N-acetylated phenylpyrrolidine class, represents a scaffold of interest in medicinal chemistry due to the prevalence of the pyrrolidine ring in numerous biologically active compounds.

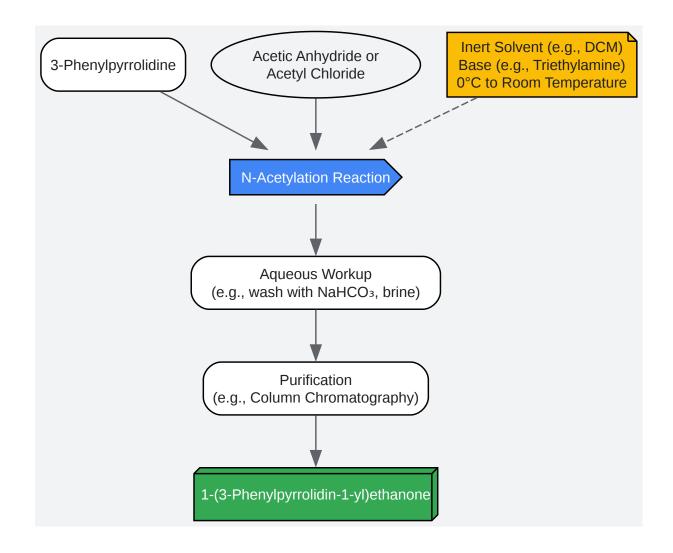
### **Chemical Structure and Nomenclature**

**1-(3-Phenylpyrrolidin-1-yl)ethanone** is a derivative of pyrrolidine featuring a phenyl group at the 3-position and an acetyl group attached to the nitrogen atom. The presence of a chiral center at the C3 position of the pyrrolidine ring means the compound can exist as two enantiomers, (R) and (S), or as a racemic mixture.

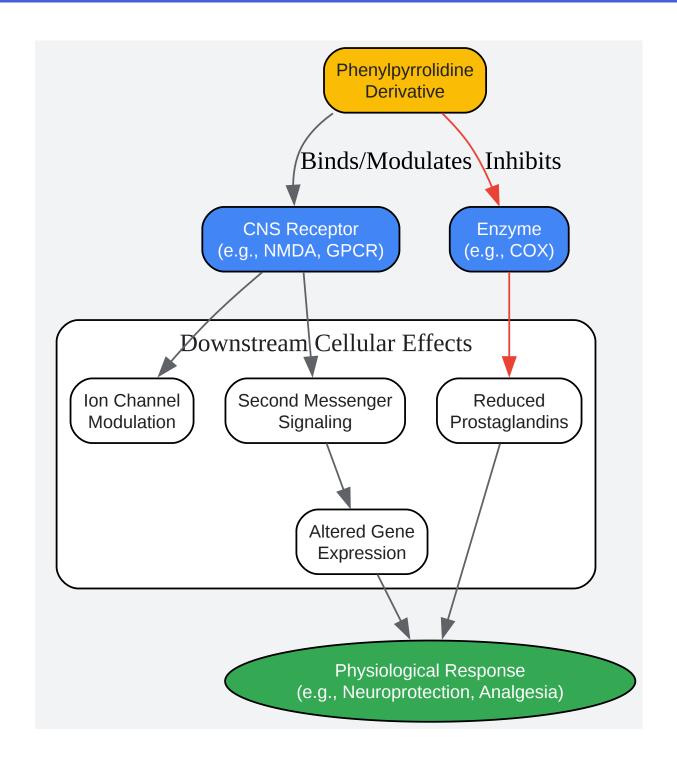












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